

In-Depth Technical Guide to the Physical and Chemical Properties of Promecarb Crystals

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Compound of Interest

Compound Name: Promecarb

Cat. No.: B155259

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Promecarb is a carbamate insecticide that has been utilized for the control of a variety of agricultural and household pests.[1][2] As a crystalline solid, its physical and chemical properties are crucial for its formulation, application, environmental fate, and toxicological assessment. This technical guide provides a comprehensive overview of the core physical and chemical characteristics of **Promecarb** crystals, intended to serve as a valuable resource for researchers, scientists, and professionals in drug development and environmental science. The information presented herein is a synthesis of data from various scientific and regulatory sources.

Chemical Identity

Promecarb is chemically identified as 3-methyl-5-(1-methylethyl)phenyl methylcarbamate.[3] Its chemical structure and identifiers are summarized in the table below.

Identifier	Value
IUPAC Name	3-methyl-5-(propan-2-yl)phenyl methylcarbamate
CAS Number	2631-37-0[4]
Chemical Formula	C ₁₂ H ₁₇ NO ₂ [2]
Molecular Weight	207.27 g/mol [5]
SMILES	<chem>CC1=CC(=CC(=C1)OC(=O)NC)C(C)C</chem> [6]
InChI Key	DTAPQAJKAFRNJB-UHFFFAOYSA-N[3]

Physical Properties of Promecarb Crystals

The physical properties of **Promecarb** crystals are essential for understanding its behavior in various environments and for its proper handling and formulation.

Crystallographic Data

A thorough search of publicly available scientific literature and crystallographic databases, including the Cambridge Structural Database (CSD)[7][8], did not yield a definitive experimental determination of the crystal structure of **Promecarb**. Therefore, detailed information on its crystal system, space group, and unit cell dimensions is not available at this time.

Tabulated Physical Properties

The following table summarizes the key physical properties of **Promecarb** crystals. It is important to note that some discrepancies exist in the reported values across different sources. The values presented here represent a consolidation of the available data, with ranges provided where applicable.

Property	Value	Source(s)
Appearance	Colorless, odorless crystalline solid	[9]
Melting Point	87 - 88 °C (189 - 190 °F)	[5][10]
Boiling Point	117 °C at 0.1 mmHg; 243 °F at 0.01 mmHg	[10]
Vapor Pressure	3×10^{-5} mmHg at 25 °C (77 °F)	[10]
Density	Approximately 1.0 g/cm ³	[5]

Solubility

Promecarb exhibits varying solubility in different solvents, a critical factor for its formulation and environmental mobility.

Solvent	Solubility	Temperature
Water	91 mg/L	Room Temperature
Acetone	400 - 600 g/L	Not Specified
Methanol	Soluble	Not Specified
Dichloromethane	400 - 600 g/L	Not Specified
Toluene	Soluble	Not Specified
Chloroform	Slightly Soluble	Not Specified
Dimethylformamide	400 - 600 g/L	Not Specified
1,2-Dichloroethane	400 - 600 g/L	Not Specified

Chemical Properties of Promecarb

The chemical properties of **Promecarb** dictate its reactivity, stability, and degradation pathways.

Stability and Reactivity

Promecarb is a carbamate ester and exhibits reactivity typical of this class of compounds.^[10]

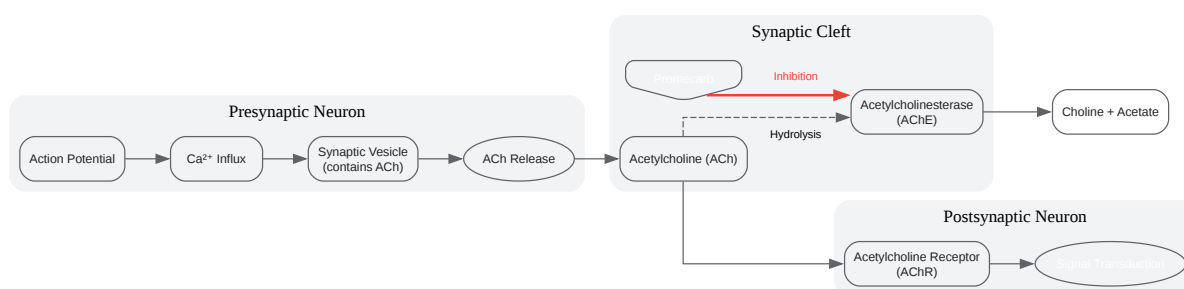
Key stability and reactivity information includes:

- **Hydrolysis:** **Promecarb** is susceptible to hydrolysis, particularly under alkaline conditions.^[10] The rate of hydrolysis is pH-dependent, being faster in basic solutions. The half-life at pH 7 is approximately 310 hours, while at pH 9, it decreases to 5.7 hours.^[11]
- **Thermal Stability:** It is reported to be stable with no changes observed upon storage for 140 hours at 50 °C (122 °F).^{[10][11]} Information on its thermal decomposition products is not readily available.
- **Incompatibilities:** **Promecarb** is incompatible with strong acids, strong bases, and strong reducing agents.^[10] Contact with alkaline materials will lead to its degradation.^[10]

Mechanism of Action: Cholinergic Signaling Pathway Inhibition

Promecarb, like other carbamate insecticides, exerts its toxic effect by inhibiting the enzyme acetylcholinesterase (AChE).^[1] AChE is a critical enzyme in the cholinergic signaling pathway, responsible for the breakdown of the neurotransmitter acetylcholine (ACh) in the synaptic cleft.

The inhibition of AChE by **Promecarb** is a reversible process involving the carbamoylation of the serine hydroxyl group in the active site of the enzyme. This prevents ACh from binding and being hydrolyzed. The accumulation of ACh in the synapse leads to continuous stimulation of cholinergic receptors, resulting in neurotoxicity.



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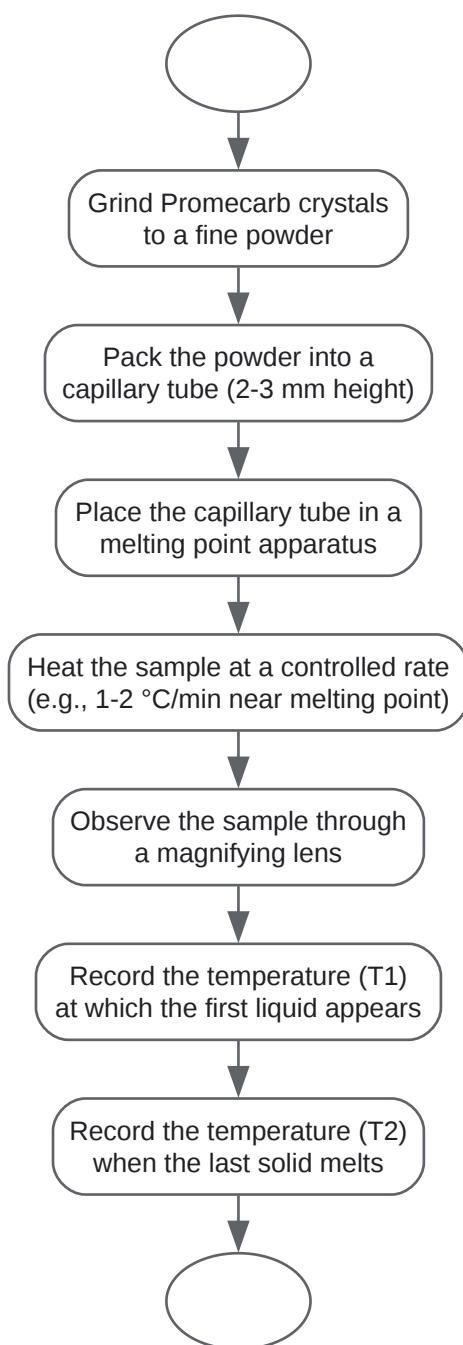
Caption: Cholinergic signaling pathway and the inhibitory action of **Promecarb** on acetylcholinesterase.

Experimental Protocols

The following sections detail generalized experimental methodologies for determining the key physical properties of **Promecarb** crystals. These protocols are based on standard laboratory practices for organic crystalline compounds.

Melting Point Determination

The melting point of a crystalline solid is a key indicator of its purity.

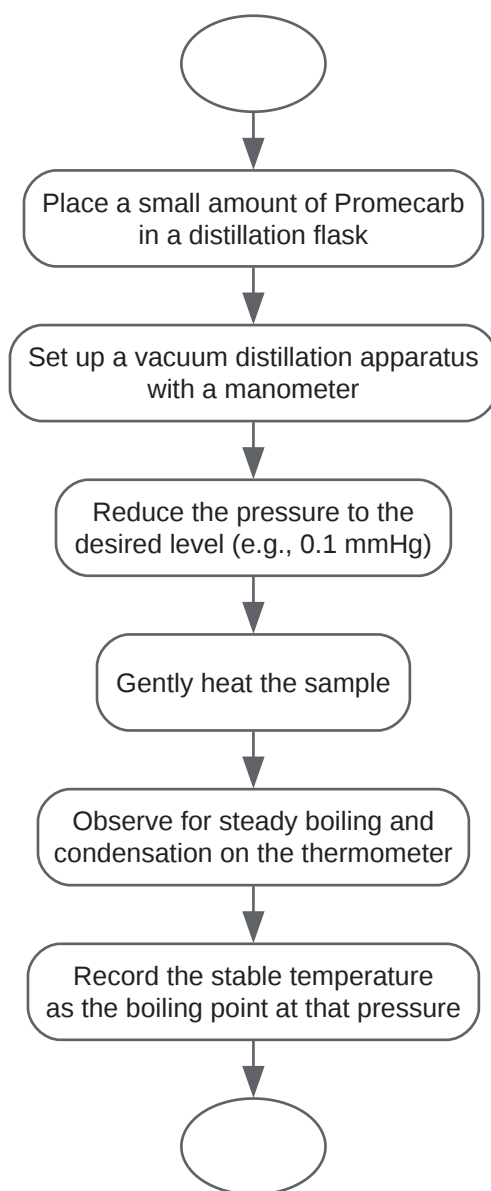


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Caption: Workflow for the determination of the melting point of **Promecarb** crystals.

Boiling Point Determination (at Reduced Pressure)

Due to the potential for decomposition at atmospheric pressure, the boiling point of **Promecarb** is determined at reduced pressure.

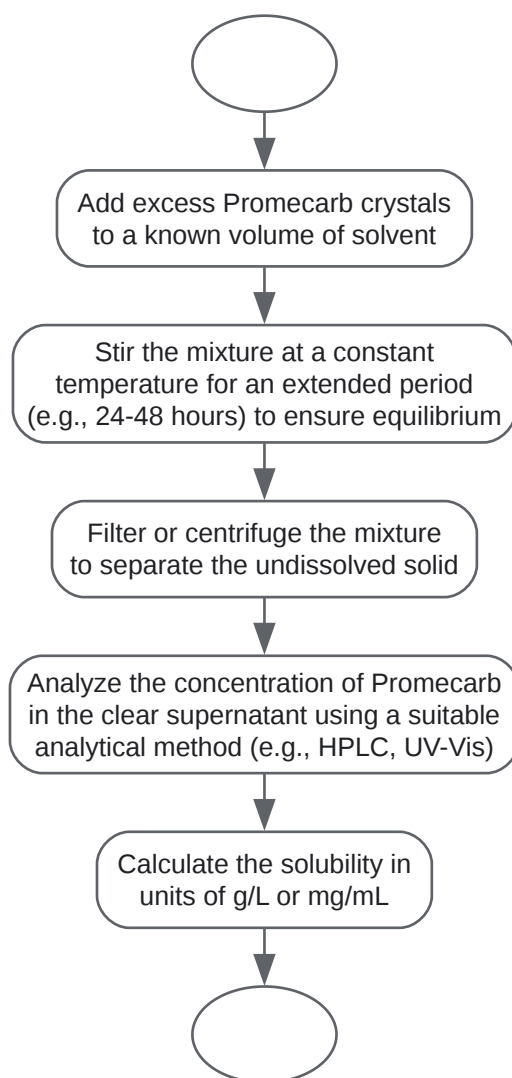


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Caption: Workflow for determining the boiling point of **Promecarb** at reduced pressure.

Solubility Determination

The solubility of **Promecarb** in various solvents can be determined using the equilibrium saturation method.

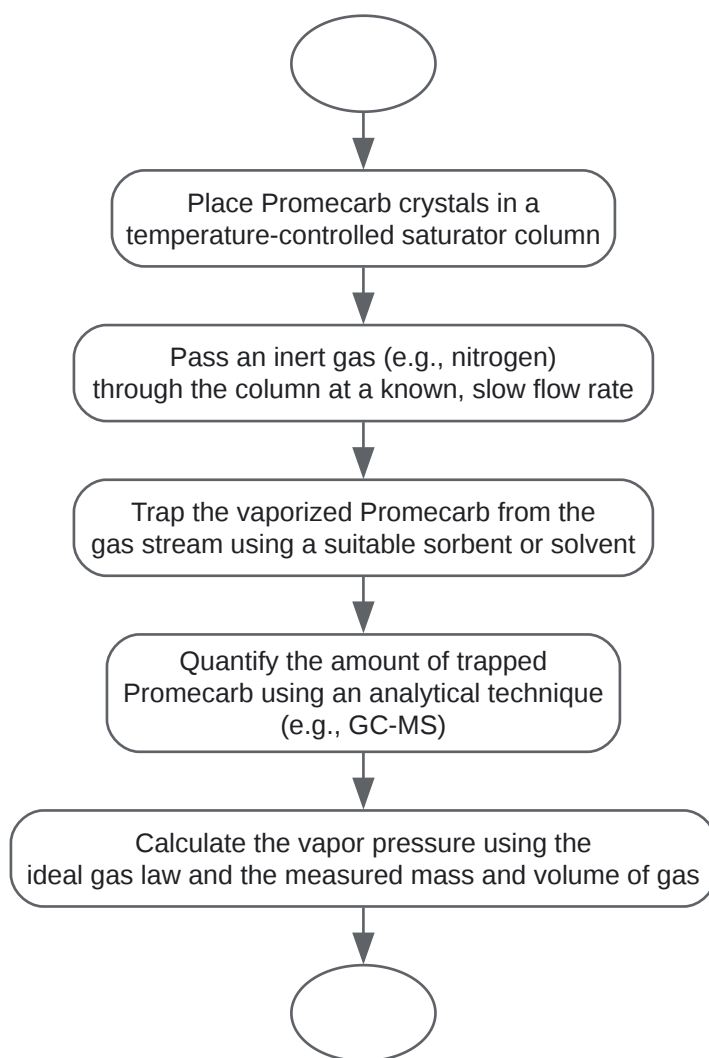


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Caption: Workflow for the determination of the solubility of **Promecarb**.

Vapor Pressure Determination

The vapor pressure of **Promecarb**, a solid with low volatility, can be measured using the gas saturation method.



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Caption: Workflow for the determination of the vapor pressure of **Promecarb**.

Conclusion

This technical guide has provided a detailed overview of the physical and chemical properties of **Promecarb** crystals. The compiled data on its chemical identity, physical characteristics, and chemical behavior, along with standardized experimental protocols, offer a valuable resource for scientists and researchers. The elucidation of its mechanism of action through the inhibition of the cholinergic signaling pathway further enhances the understanding of its biological activity. While a definitive crystal structure remains to be determined, the information presented here provides a solid foundation for further research and application involving **Promecarb**.

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